

Procymidone chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Procymidone

Cat. No.: B1679156

[Get Quote](#)

Procymidone: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Procymidone, a dicarboximide fungicide, is a synthetic chemical compound widely utilized in agriculture to control a range of fungal diseases. Beyond its fungicidal properties, **procymidone** is also recognized as an endocrine disruptor, specifically an antagonist of the androgen receptor. This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, and mechanisms of action of **procymidone**. It includes detailed summaries of experimental protocols for determining its key properties, based on internationally recognized guidelines. Furthermore, this document elucidates the signaling pathways affected by **procymidone** through detailed diagrams, offering a valuable resource for researchers in toxicology, drug development, and environmental science.

Chemical Structure and Identification

Procymidone, with the IUPAC name 3-(3,5-dichlorophenyl)-1,5-dimethyl-3-azabicyclo[3.1.0]hexane-2,4-dione, is a chlorinated aromatic compound. Its chemical structure is characterized by a dichlorophenyl group attached to a dicarboximide ring system.

Table 1: Chemical Identification of **Procymidone**

Identifier	Value
IUPAC Name	3-(3,5-dichlorophenyl)-1,5-dimethyl-3-azabicyclo[3.1.0]hexane-2,4-dione[1]
CAS Number	32809-16-8[1][2]
Molecular Formula	C ₁₃ H ₁₁ Cl ₂ NO ₂ [1][2][3]
Canonical SMILES	<chem>CC12CC1(C(=O)N(C2=O)C3=CC(=CC(=C3)Cl)Cl)C[2]</chem>

Physicochemical Properties

The physical and chemical properties of **procymidone** are crucial for understanding its environmental fate, bioavailability, and toxicological profile. A summary of these properties is presented in Table 2.

Table 2: Physicochemical Properties of **Procymidone**

Property	Value	Reference
Molecular Weight	284.14 g/mol	[1][3]
Appearance	Colorless crystalline powder	[4]
Melting Point	163 to 164.5 °C	[4]
Boiling Point	Decomposes at temperatures above 360°C	[4]
Water Solubility	2.4 mg/L at 20°C	[4]
Vapor Pressure	2.3 x 10 ⁻⁵ Pa at 25°C	[4]
Octanol-Water Partition Coefficient (logP)	3.3 (at pH 6.0)	[4]

Experimental Protocols for Physicochemical Properties

The determination of the physicochemical properties of chemical substances like **procymidone** follows standardized and internationally recognized methods, such as those published by the Organisation for Economic Co-operation and Development (OECD). These guidelines ensure data quality and comparability.

Melting Point/Melting Range (OECD Guideline 102)

This guideline describes several methods for determining the melting point of a substance.^[5]^[6]^[7]^[8] A common method is the capillary tube method, where a small amount of the powdered substance is packed into a capillary tube and heated in a controlled manner in a liquid bath or a metal block.^[5]^[8] The temperatures at which the substance starts and is completely melted are recorded as the melting range.^[7]^[8]

Boiling Point (OECD Guideline 103)

For substances that do not decompose at their boiling point, this guideline provides methods like ebulliometry or the dynamic method.^[9]^[10] The principle involves heating the liquid and measuring the temperature at which its vapor pressure equals the atmospheric pressure.^[9]^[10] For substances like **procymidone** that decompose before boiling, the decomposition temperature is reported instead.^[4]

Vapour Pressure (OECD Guideline 104)

This guideline outlines several methods to determine the vapor pressure of a substance, including the gas saturation method.^[11]^[12]^[13]^[14]^[15] In this method, a stream of inert gas is passed through or over the substance at a known flow rate and temperature, becoming saturated with the substance's vapor. The amount of substance transported by the gas is then determined, allowing for the calculation of the vapor pressure.^[15]

Water Solubility (OECD Guideline 105)

The flask method, suitable for substances with solubility above 10^{-2} g/L, involves agitating an excess of the substance in water at a constant temperature until equilibrium is reached.^[16]^[17]^[18]^[19] The concentration of the substance in the aqueous phase is then determined by a suitable analytical method after separating the undissolved solid.^[19] For poorly soluble substances like **procymidone**, the column elution method is often used.^[19]

Partition Coefficient (n-octanol/water) (OECD Guideline 107)

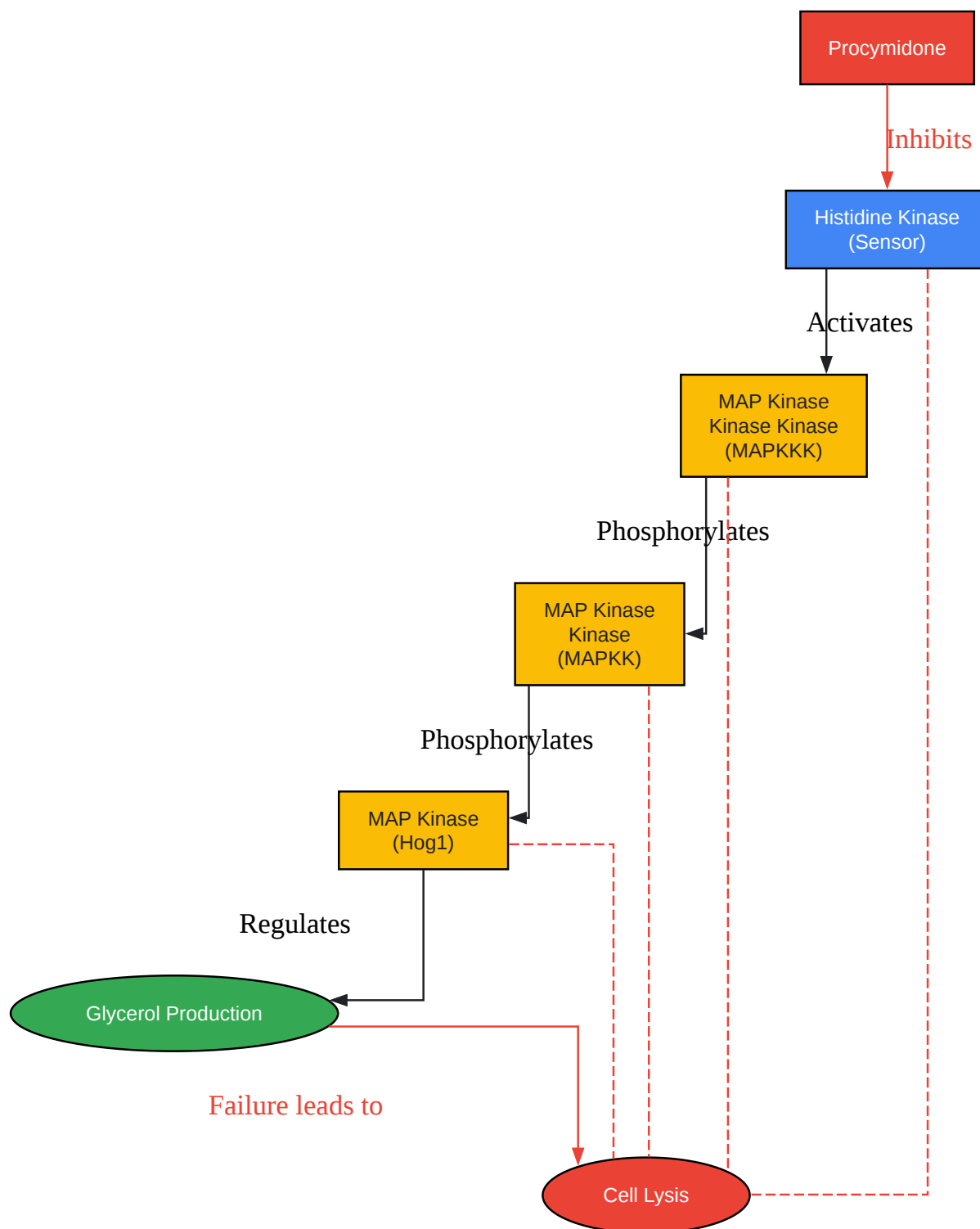
The shake flask method is a common technique for determining the octanol-water partition coefficient (logP).[20][21][22][23] Equal volumes of n-octanol and water are pre-saturated with each other, and then a known amount of the test substance is added. The mixture is shaken until equilibrium is reached, after which the concentration of the substance in both phases is measured to calculate the partition coefficient.[21][22]

Mechanism of Action

Procymidone exhibits a dual mechanism of action, functioning as both a potent fungicide and an endocrine-disrupting chemical.

Fungicidal Activity: Disruption of the High Osmolarity Glycerol (HOG) Pathway

Procymidone's fungicidal activity stems from its ability to interfere with the osmotic signal transduction pathway in fungi, specifically the High Osmolarity Glycerol (HOG) pathway, which is a type of Mitogen-Activated Protein (MAP) kinase cascade.[4] This pathway is crucial for fungi to adapt to changes in osmotic pressure in their environment.[24][25] **Procymidone** is thought to inhibit a histidine kinase, a key sensor protein in the HOG pathway. This inhibition disrupts the downstream signaling cascade, leading to an inability of the fungus to regulate its internal glycerol concentration in response to osmotic stress. This ultimately results in cell lysis and death.[4]

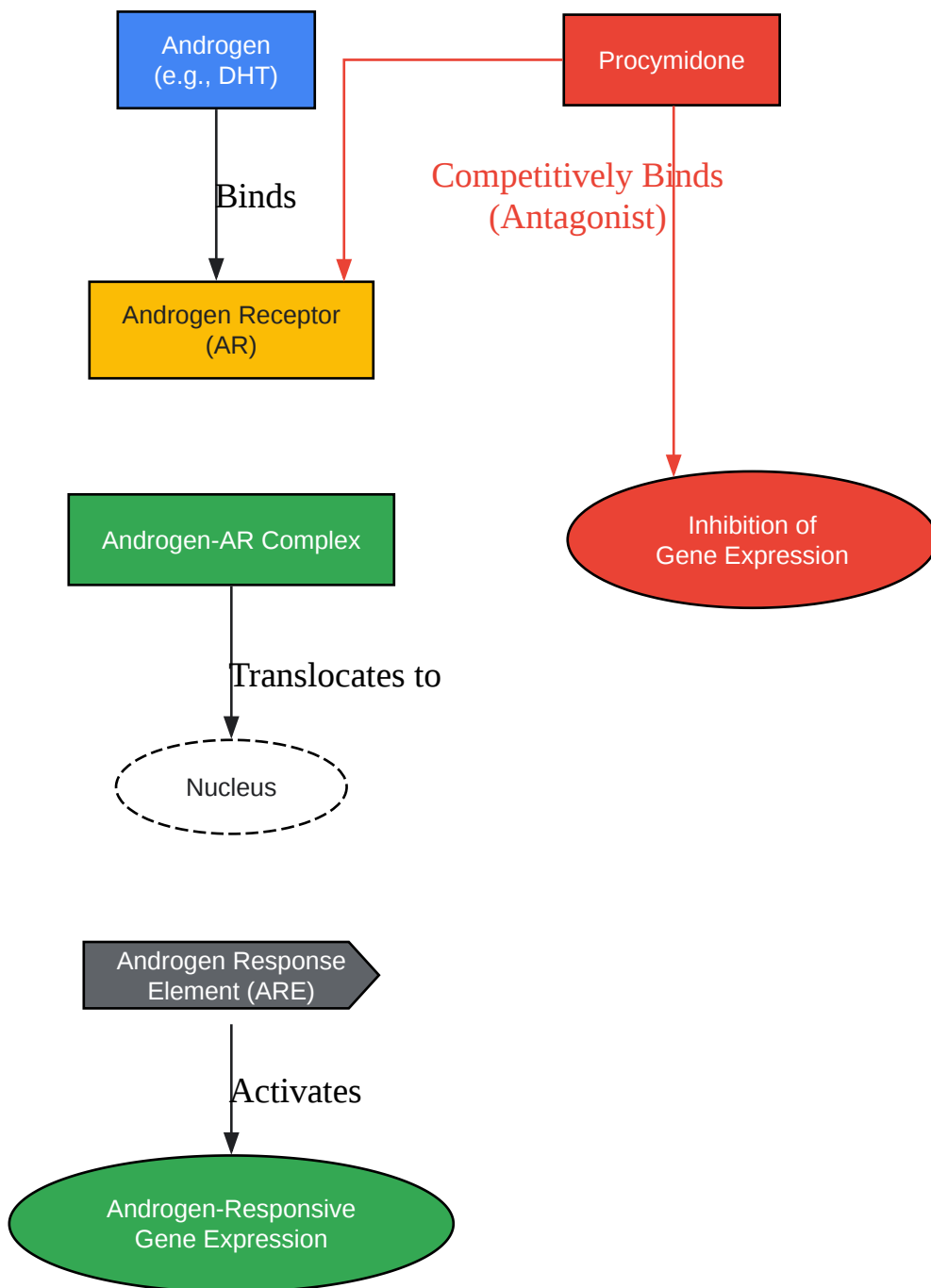


[Click to download full resolution via product page](#)

Caption: **Procymidone's** fungicidal action via HOG pathway inhibition.

Endocrine Disruption: Androgen Receptor Antagonism

Procymidone is a well-documented endocrine disruptor that acts as a competitive antagonist of the androgen receptor (AR).^{[2][4]} Androgens, such as testosterone and dihydrotestosterone (DHT), play a critical role in the development and maintenance of male reproductive tissues and secondary sexual characteristics. They exert their effects by binding to the AR, which then translocates to the nucleus and acts as a transcription factor, regulating the expression of androgen-responsive genes.^{[26][27][28]} **Procymidone** competes with endogenous androgens for binding to the ligand-binding domain of the AR.^[4] This binding does not activate the receptor but instead prevents androgens from binding and initiating the downstream signaling cascade. Consequently, the expression of androgen-dependent genes is inhibited, which can lead to adverse effects on male reproductive health.^{[2][4]}



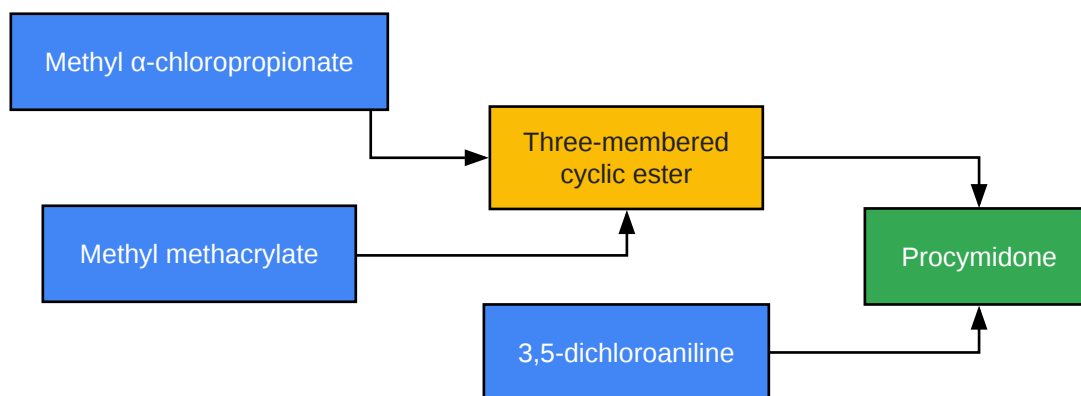
[Click to download full resolution via product page](#)

Caption: **Procymidone's** antagonism of the androgen receptor signaling pathway.

Synthesis of Procymidone

The synthesis of **procymidone** can be achieved through a two-step process. The first step involves the synthesis of an intermediate, a three-membered cyclic ester, from methyl α -chloropropionate and methyl methacrylate.^{[29][30]} In the second step, this intermediate is reacted with 3,5-dichloroaniline to yield **procymidone**.^{[29][30][31]}

A general workflow for the synthesis is outlined below:



[Click to download full resolution via product page](#)

Caption: A simplified workflow for the two-step synthesis of **procymidone**.

A more detailed experimental protocol would involve the following general steps:

- **Synthesis of the Intermediate:** Methyl α -chloropropionate and methyl methacrylate are reacted in the presence of a base, such as sodium hydride, in an appropriate solvent like toluene. The reaction mixture is typically heated to facilitate the formation of the three-membered cyclic ester intermediate.
- **Synthesis of **Procymidone**:** The isolated cyclic ester intermediate is then reacted with 3,5-dichloroaniline in the presence of an acid catalyst, such as sulfuric acid. The reaction is heated, and the resulting **procymidone** is isolated and purified, often through crystallization.^[31]

Conclusion

Procymidone is a multifaceted chemical compound with significant implications in both agriculture and environmental health. Its efficacy as a fungicide is attributed to its targeted disruption of the HOG signaling pathway in fungi. Conversely, its activity as an androgen

receptor antagonist raises concerns regarding its potential as an endocrine disruptor. A thorough understanding of its chemical properties, mechanisms of action, and synthesis is essential for informed risk assessment, the development of safer alternatives, and for advancing research in the fields of toxicology and drug discovery. The standardized protocols and detailed pathway analyses provided in this guide serve as a foundational resource for scientists and researchers working with this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Procymidone | C13H11Cl2NO2 | CID 36242 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Procymidone - Wikipedia [en.wikipedia.org]
- 3. Procymidone 50% WP: A High - Performance Fungicide for Crop Protection [smagrichem.com]
- 4. apvma.gov.au [apvma.gov.au]
- 5. OECD n°102: Melting point/Melting interval - Analytice [analytice.com]
- 6. oecd.org [oecd.org]
- 7. acri.gov.tw [acri.gov.tw]
- 8. laboratuar.com [laboratuar.com]
- 9. laboratuar.com [laboratuar.com]
- 10. oecd.org [oecd.org]
- 11. OECD test n°104: Vapour pressure - Analytice [analytice.com]
- 12. OECD Guidelines for the Testing of Chemicals, Section 1 Test No. 104: Vapour ... - OECD - Google Books [books.google.com]
- 13. oecd.org [oecd.org]
- 14. laboratuar.com [laboratuar.com]
- 15. catalog.labcorp.com [catalog.labcorp.com]

- 16. oecd.org [oecd.org]
- 17. Test No. 105: Water Solubility | OECD [oecd.org]
- 18. OECD 105 - Water Solubility - Situ Biosciences [situbiosciences.com]
- 19. filab.fr [filab.fr]
- 20. oecd.org [oecd.org]
- 21. OECD 107, OECD 117 and OECD 123 - Phytosafe [phytosafe.com]
- 22. Partition coefficient: Shake bottle method according to OECD 107 - Analytice [analytice.com]
- 23. Partition coefficient octanol/water | Pesticide Registration Toolkit | Food and Agriculture Organization of the United Nations [fao.org]
- 24. academic.oup.com [academic.oup.com]
- 25. The high osmolarity glycerol (HOG) pathway in fungi - PubMed [pubmed.ncbi.nlm.nih.gov]
- 26. Androgen receptor - Wikipedia [en.wikipedia.org]
- 27. geneglobe.qiagen.com [geneglobe.qiagen.com]
- 28. Frontiers | What Does Androgen Receptor Signaling Pathway in Sertoli Cells During Normal Spermatogenesis Tell Us? [frontiersin.org]
- 29. Scale synthesis process of procymidone original drug of efficient agricultural bactericide in two steps - Eureka | Patsnap [eureka.patsnap.com]
- 30. CN101906063A - Scale synthesis process of procymidone original drug of efficient agricultural bactericide in two steps - Google Patents [patents.google.com]
- 31. bocsci.com [bocsci.com]
- To cite this document: BenchChem. [Procymidone chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1679156#procymidone-chemical-structure-and-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com